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# correcting for rubidium interference in 87Sr/86Sr analysis

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Compound of Interest		
Compound Name:	Strontium-86	
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## Technical Support Center: 87Sr/86Sr Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in correcting for rubidium (Rb) interference during 87Sr/86Sr isotopic analysis.

### Frequently Asked Questions (FAQs)

Q1: What is rubidium interference in 87Sr/86Sr analysis?

A1: Rubidium interference is an analytical challenge in mass spectrometry that occurs because one of rubidium's naturally occurring isotopes, 87Rb, has the same nominal mass-to-charge ratio as the radiogenic strontium isotope, 87Sr. This is known as isobaric interference.[1][2][3] During analysis, the mass spectrometer cannot distinguish between 87Rb+ and 87Sr+ ions, leading to an artificially inflated 87Sr signal and an inaccurate, higher 87Sr/86Sr ratio.

Q2: Why is it crucial to correct for 87Rb interference?

A2: The 87Sr/86Sr ratio is a critical tool in various scientific fields, including geochronology, environmental science, and archaeology. The ratio is determined by the radioactive decay of 87Rb to 87Sr.[4] Failing to correct for the isobaric overlap from 87Rb will lead to erroneously high 87Sr/86Sr ratios, resulting in incorrect age calculations and flawed interpretations of geological or biological systems.[5][6]



Q3: What are the primary methods to correct for rubidium interference?

A3: There are three main approaches to address 87Rb interference:

- Mathematical Correction: This widely used method involves measuring a non-interfered rubidium isotope (85Rb) and using the known natural isotopic abundance ratio of rubidium (85Rb/87Rb) to calculate and subtract the 87Rb contribution from the total signal at mass 87.
   [5]
- Chemical Separation: This involves physically separating Rb from Sr before the sample is introduced into the mass spectrometer. This is typically achieved using chromatographic techniques.[1][7]
- In-instrument Separation (Collision/Reaction Cell): Modern inductively coupled plasma mass spectrometers (ICP-MS), particularly triple quadrupole (QQQ) instruments, can use a collision/reaction cell.[1][3] A reactive gas is introduced into the cell, which reacts with either Sr or Rb ions, shifting them to a different mass and resolving the isobaric overlap.[2][3][8]

Q4: When is a mathematical correction sufficient?

A4: A mathematical correction is often sufficient for samples with low Rb/Sr ratios. However, when the Rb/Sr ratio is high (e.g., greater than 0.1), this correction can introduce significant bias and uncertainty into the 87Sr/86Sr measurement.[2][5]

Q5: What are common reactive gases used in a collision/reaction cell to remove 87Rb interference?

A5: Several gases can be used to react selectively with either Sr+ or Rb+ ions. For example, oxygen (O2) can be used to react with Sr+ to form SrO+ at a different mass, while Rb+ does not react.[1][3][9] Other reactive gases that have been explored include methyl fluoride (CH3F) and sulfur hexafluoride (SF6), which react with Sr+ but not Rb+.[2][8]

## **Troubleshooting Guide**

# Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
87Sr/86Sr ratio is unexpectedly high and variable.	Inadequate correction for 87Rb interference, especially in samples with high Rb concentrations.	1. Verify the accuracy of the 85Rb/87Rb ratio used in your mathematical correction. 2. Analyze a standard reference material with a known 87Sr/86Sr ratio and a similar matrix to your samples to validate your correction method. 3. If the Rb/Sr ratio is high, consider using a chemical separation method (e.g., chromatography) to remove Rb before analysis.[5] [7] 4. If available, use an ICP-MS with a collision/reaction cell to chemically separate the isobars.[1][3]
Corrected 87Sr/86Sr ratio is lower than expected.	Overcorrection for 87Rb. This can be caused by the presence of other interfering species at mass 85, such as doubly charged rare earth elements (e.g., 170Er2+), which artificially inflates the measured 85Rb signal.[5]	1. Screen samples for high concentrations of rare earth elements. 2. If REE interferences are suspected, a chromatographic separation to remove them prior to analysis is recommended. 3. Use a high-resolution mass spectrometer if available to resolve the interfering peaks.
Poor precision in repeated measurements of the same sample.	Instability in the plasma or instrument, or inhomogeneous distribution of Rb and Sr in the sample (especially for in-situ analysis like LA-MC-ICPMS).	1. Check instrument tuning and ensure stable operating conditions. 2. For solid samples, ensure homogeneity or perform multiple analyses on different areas to obtain a representative average. 3.



### Troubleshooting & Optimization

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		Ensure that the background signal is low and stable.
Inconsistent results between different analytical sessions.	Drift in instrument mass bias or changes in correction parameters.	1. Always run standard reference materials (e.g., NIST SRM 987) at the beginning, end, and throughout your analytical sequence to monitor and correct for instrument drift. [10] 2. Use a standard-sample bracketing approach for the most accurate results.[5]

# **Quantitative Data Summary**

The following table summarizes key isotopic data used in the mathematical correction for rubidium interference.



Isotope	Natural Abundance (%)	Use in Correction
85Rb	72.17	Measured to determine the amount of 87Rb.
87Rb	27.83	The interfering isotope.
84Sr	0.56	Often monitored for other potential interferences.
86Sr	9.86	The stable reference isotope for the 87Sr/86Sr ratio.
87Sr	7.00	The isotope of interest (radiogenic).
88Sr	82.58	Used for instrument mass bias correction (normalized to 86Sr/88Sr = 0.1194).[10][11]
85Rb/87Rb Ratio	~2.593	The accepted ratio used to calculate the 87Rb contribution.

# **Experimental Protocol: Mathematical Correction for 87Rb Interference**

This protocol outlines the general steps for applying a mathematical correction for 87Rb interference during 87Sr/86Sr analysis by mass spectrometry.

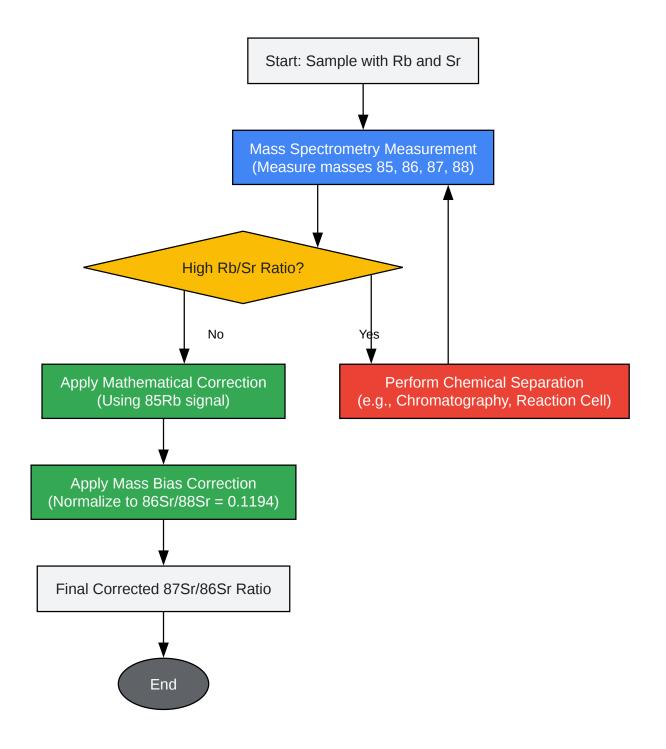
- Instrument Setup and Mass Bias Correction:
  - Tune the mass spectrometer to achieve optimal sensitivity and stability.
  - Set up the data acquisition method to measure the ion beam intensities for masses 85, 86, 87, and 88.
  - Incorporate a mass bias correction by normalizing the measured ratios to the stable 86Sr/88Sr ratio of 0.1194.[10][11]



- Analysis of Standards and Blanks:
  - Analyze a blank solution to determine the background signal at the masses of interest.
  - Analyze a standard reference material (e.g., NIST SRM 987) with a certified 87Sr/86Sr ratio (typically ~0.71025) to verify instrument performance and the accuracy of the mass bias correction.[12]
- Sample Analysis:
  - Introduce the dissolved and diluted sample into the mass spectrometer.
  - Measure the signal intensities for 85Rb, 86Sr, 87(Sr+Rb), and 88Sr.
- Data Processing and Correction:
  - Subtract the blank signals from the measured sample signals for each mass.
  - Calculate the true 87Sr intensity using the following formula:
    - Corrected 87Sr Intensity = Total Measured Intensity at Mass 87 (Measured 85Rb Intensity / Natural 85Rb/87Rb Ratio)
  - Calculate the mass bias-corrected and interference-corrected 87Sr/86Sr ratio.
- Validation:
  - Re-analyze the standard reference material periodically throughout the analytical run to monitor for and correct any instrumental drift.

### **Workflow for Rubidium Interference Correction**





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Caption: Workflow for selecting and applying a correction method for rubidium interference in 87Sr/86Sr analysis.



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